

Rimacalib stock solution preparation and storage

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Compound Focus: Rimacalib

CAS No.: 215174-50-8

Cat. No.: S541430

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Rimacalib (SMP 114) Stock Solution Preparation

Rimacalib is a Ca^{2+} /calmodulin-dependent protein kinase II (CaMKII) inhibitor, with IC_{50} values of approximately 1 μM for the CaMKII α isoform and 30 μM for the CaMKII γ isoform [1] [2].

Molecular Properties & Solubility

The table below summarizes the key molecular properties and solubility data for **Rimacalib** [1] [3].

Property	Value / Description
CAS Number	215174-50-8
Synonyms	SMP 114, SMP114, SMP-114
Molecular Formula	$\text{C}_{22}\text{H}_{23}\text{FN}_4\text{O}_2$
Molecular Weight	394.44 g/mol
Solubility in DMSO	125 mg/mL (316.90 mM)

Property	Value / Description
Solubility in Ethanol	16.67 mg/mL (42.26 mM)

Stock Solution Preparation

The following table outlines the preparation of common stock solution concentrations [1] [3].

Target Concentration	Amount of Solid to Dissolve	Solvent Volume
10 mM	3.94 mg	1 mL
100 mM	39.44 mg	1 mL

Handling Instructions:

- **Sonication:** The solid may require ultrasonic treatment to fully dissolve in the solvent [1] [3].
- **Hygroscopic DMSO:** Use newly opened DMSO to prevent water absorption from the atmosphere, which can affect concentration and compound stability [1] [3].
- **Aliquoting:** It is highly recommended to **aliquot the stock solution** into single-use vials to minimize the number of freeze-thaw cycles and prevent loss of potency [2].

Storage and Stability

Adhering to the following storage conditions is critical for maintaining the compound's stability and potency [1] [2] [3].

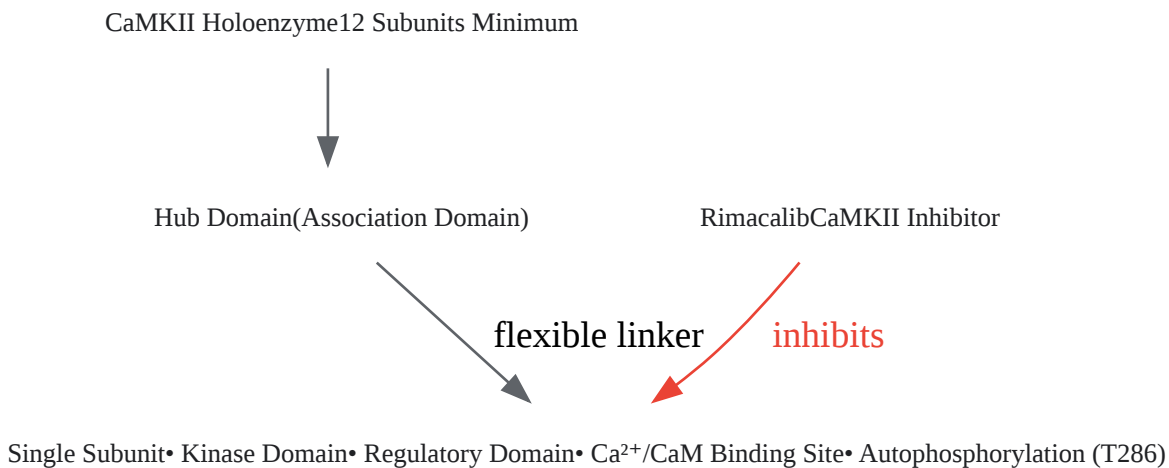
Form	Temperature	Stability / Use-by
Lyophilized Solid	-20°C	Stable for 36 months when kept desiccated.
DMSO Stock Solution	-80°C	Stable for 6 months.
DMSO Stock Solution	-20°C	Stable for 1 month.

Important Notices for Researchers

- **Research Use Only:** **Rimacalib** is sold for research purposes only and is not intended for diagnostic or therapeutic use in humans or animals [1] [3].
- **Solution Stability:** Once in solution, the compound will gradually lose potency over time, even when stored at recommended temperatures. Always note the date of solution preparation [2].
- **Verification:** These protocols are derived from chemical supplier documentation. Researchers are advised to consult the product-specific Certificate of Analysis (COA) for definitive confirmation of properties and handling procedures [1] [2] [3].

Experimental Context: CaMKII Inhibition

To provide context for your research, **Rimacalib** functions by inhibiting Ca²⁺/calmodulin-dependent protein kinase II (CaMKII). This kinase is a crucial mediator of cellular calcium signals and exists as a family of four isozymes (α , β , γ , and δ) [4]. The diagram below illustrates the general structure of the CaMKII holoenzyme.



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Key Considerations for Your Research

When incorporating **Rimacalib** into your experimental design, please consider the following:

- **Isoform Specificity:** The inhibitory activity (IC₅₀) of **Rimacalib** is approximately 30 times more potent against the CaMKII α isoform (~1 μ M) compared to the CaMKII γ isoform (~30 μ M) [1] [2]. This selectivity should guide your dosing strategy.
- **Cellular Evidence:** One in vitro study on cardiomyocytes reported effects at a concentration of 10 μ M, which aligns with its IC₅₀ for CaMKII α [1].
- **Lack of Broader Protocols:** The search results did not contain specific, cited experimental workflows or signaling pathway diagrams that use **Rimacalib**. The available information is primarily limited to supplier-provided biochemical data and solubility.

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References

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